

Troubleshooting poor solubility of Onalespib Lactate in DMSO

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Compound of Interest

Compound Name: *Onalespib Lactate*

Cat. No.: *B609750*

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Onalespib Lactate Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing poor solubility of **Onalespib Lactate** in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Onalespib Lactate** in DMSO?

A1: The solubility of **Onalespib Lactate** in DMSO can vary, but some suppliers indicate it can be up to 50 mg/mL.^{[1][2]} However, achieving this concentration often requires specific conditions, including the use of fresh, anhydrous DMSO, ultrasonication, and warming.^{[1][2]} Onalespib (free base) has reported solubilities in DMSO of 25 mg/mL and 82 mg/mL.^{[3][4]}

Q2: Why am I observing poor solubility of **Onalespib Lactate** in DMSO?

A2: Poor solubility can be attributed to several factors. A primary reason is the hygroscopic nature of DMSO; absorbed moisture can significantly decrease the solubility of **Onalespib Lactate**.^{[1][3]} Other factors include the quality of the DMSO, the concentration you are trying to achieve, and the dissolution method.

Q3: Can I heat the **Onalespib Lactate**/DMSO solution to improve solubility?

A3: Yes, warming the solution is a recommended technique to improve the solubility of **Onalespib Lactate** in DMSO.[1][2] One supplier suggests heating to 60°C to aid dissolution.[1][2]

Q4: Is sonication necessary for dissolving **Onalespib Lactate** in DMSO?

A4: Sonication is a recommended step to facilitate the dissolution of **Onalespib Lactate** in DMSO, especially when preparing higher concentration stock solutions.[1][2]

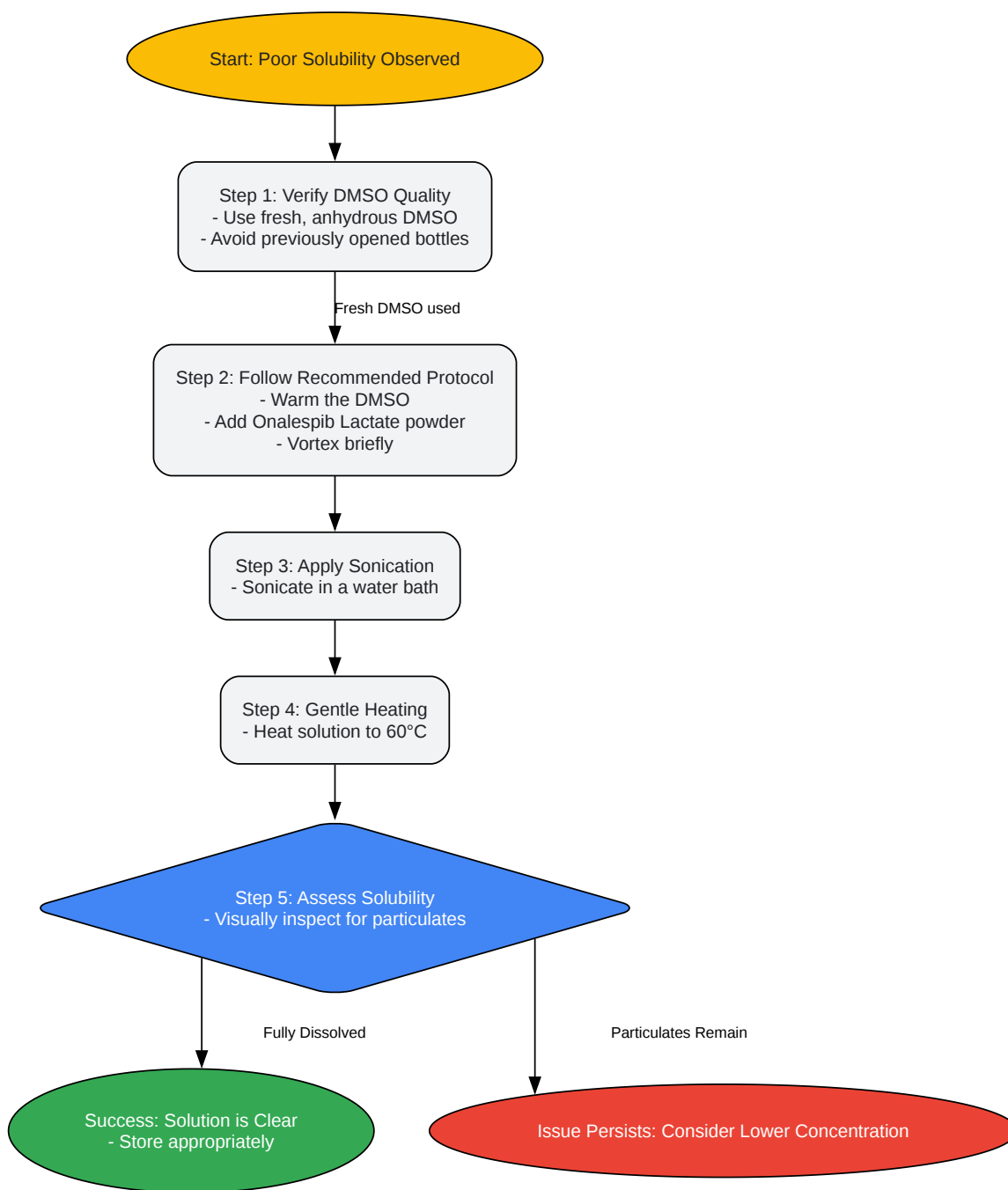
Q5: What is the mechanism of action for Onalespib?

A5: Onalespib is a potent inhibitor of Heat Shock Protein 90 (HSP90).[1][5][6] By inhibiting HSP90's chaperone function, Onalespib promotes the degradation of numerous oncogenic client proteins involved in tumor cell proliferation and survival.[5][6] This disruption affects key signaling pathways such as the EGFR-AKT-ERK-S6 network.[1][6][7]

Troubleshooting Guide

Issue: **Onalespib Lactate** is not fully dissolving in DMSO at the desired concentration.

This guide provides a step-by-step approach to troubleshoot and resolve solubility issues with **Onalespib Lactate** in DMSO.



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Caption: Troubleshooting workflow for dissolving **Onalespib Lactate**.

Data Presentation

Table 1: Reported Solubility of Onalespib and its Lactate Salt in DMSO

Compound	Reported Solubility	Conditions/Notes
Onalespib Lactate	50 mg/mL (122.09 mM)	Requires ultrasonication and warming/heating to 60°C. Use of newly opened DMSO is critical. [1] [2]
Onalespib	25 mg/mL (61.04 mM)	Moisture-absorbing nature of DMSO reduces solubility; fresh DMSO is recommended. [3]
Onalespib	82 mg/mL (200.23 mM)	Moisture-absorbing nature of DMSO reduces solubility; fresh DMSO is recommended. [3] [4]

Experimental Protocols

Protocol for Preparing a High-Concentration Onalespib Lactate Stock Solution in DMSO

This protocol details the recommended procedure for dissolving **Onalespib Lactate** in DMSO to achieve a high concentration stock solution.

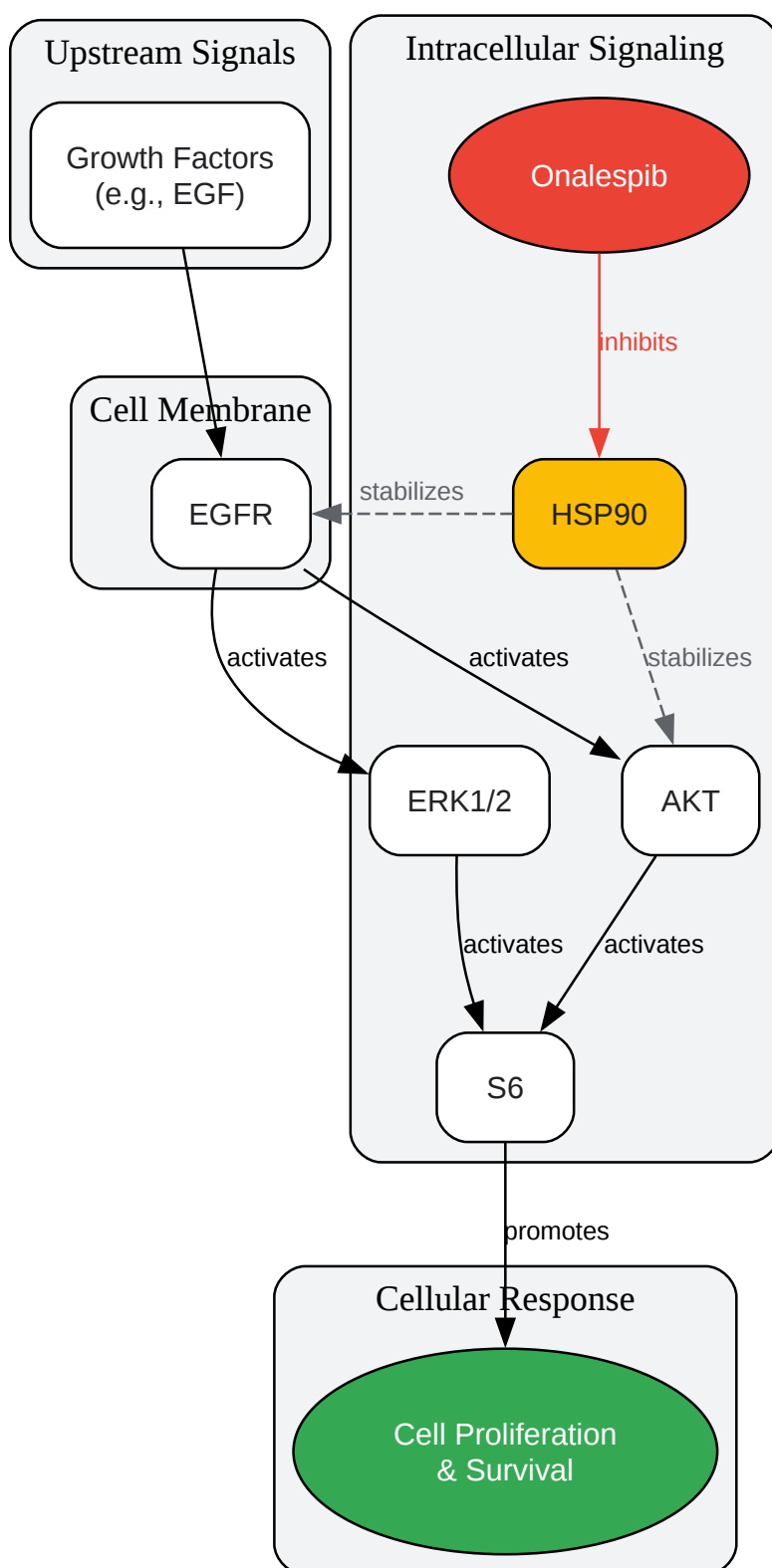
- Materials:
 - **Onalespib Lactate** powder
 - Anhydrous, high-purity DMSO (newly opened bottle recommended)
 - Sterile microcentrifuge tubes or vials
 - Vortex mixer
 - Water bath sonicator

- Heating block or water bath set to 60°C
- Procedure:
 1. Equilibrate the **Onalespib Lactate** vial to room temperature before opening.
 2. Weigh the desired amount of **Onalespib Lactate** powder and place it in a sterile vial.
 3. Add the calculated volume of fresh, anhydrous DMSO to achieve the target concentration.
 4. Briefly vortex the mixture to suspend the powder.
 5. Sonicate the vial in a water bath for 10-15 minutes.
 6. Transfer the vial to a heating block or water bath set to 60°C for 5-10 minutes. Periodically vortex the solution during heating.
 7. Visually inspect the solution to ensure all solid has dissolved and the solution is clear.
 8. If particulates remain, repeat steps 5 and 6.
 9. Once fully dissolved, allow the solution to cool to room temperature.
 10. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C for long-term stability.

Mandatory Visualization

HSP90 Signaling Pathway Inhibition by Onalespib

Onalespib targets HSP90, a critical molecular chaperone for the stability and function of numerous client proteins that are often key components of oncogenic signaling pathways. Inhibition of HSP90 leads to the degradation of these client proteins, thereby disrupting downstream signaling and inhibiting cancer cell proliferation and survival.



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Caption: Onalespib inhibits HSP90, leading to degradation of client proteins.

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